

In-Depth Characterization Guide: 4-Bromobenzaldehyde 2,4-Dinitrophenylhydrazone

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-Bromobenzaldehyde, 2,4-dinitrophenylhydrazone
CAS No.:	2087-20-9
Cat. No.:	B11944369

[Get Quote](#)

Executive Summary

The derivatization of carbonyl compounds into crystalline hydrazones is a cornerstone technique in organic qualitative analysis and structure elucidation. This guide provides a definitive technical analysis of 4-Bromobenzaldehyde 2,4-dinitrophenylhydrazone (CAS 2087-20-9), focusing on its thermodynamic phase transition—specifically its melting point—as a critical purity and identity indicator.

Key Technical Metric: The literature-standard melting point for pure 4-Bromobenzaldehyde 2,4-dinitrophenylhydrazone is 257 °C.

Scientific Context & Significance

In pharmaceutical research and organic synthesis, the identification of liquid aldehydes requires conversion into solid derivatives with sharp, reproducible melting points. 4-

Bromobenzaldehyde (MP: 57 °C) is often derivatized using 2,4-Dinitrophenylhydrazine (Brady's Reagent).[1]

The resulting hydrazone offers three analytical advantages:

- **Thermodynamic Stability:** The conjugation of the dinitrophenyl ring with the hydrazone linkage creates a highly stable crystalline lattice.
- **High Melting Point:** The significant increase in molecular weight and intermolecular hydrogen bonding shifts the melting point from 57 °C (aldehyde) to ~257 °C (derivative), reducing ambiguity in identification.
- **Visual Confirmation:** The presence of the nitro groups results in a vivid orange/red precipitate, providing immediate qualitative feedback.

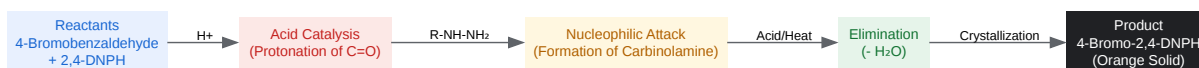
Chemical Framework: Reaction Mechanism

The formation of the hydrazone proceeds via a nucleophilic addition-elimination mechanism.[1]

This reaction is acid-catalyzed, typically occurring at a pH of 4–5 to protonate the carbonyl oxygen without protonating the hydrazine nucleophile.

Mechanism Visualization

The following diagram details the transformation from the initial nucleophilic attack to the final dehydration step.[1]



[Click to download full resolution via product page](#)

Caption: Step-wise nucleophilic addition-elimination mechanism yielding the hydrazone derivative.

Physical Properties & Characterization Data[1][2][3][4][5][6][7]

Melting Point Analysis

The melting point is the primary quantitative metric for this derivative. Variations in the observed value often indicate impurities such as unreacted aldehyde or degradation products.

Parameter	Value / Description	Source Reliability
Melting Point (Lit.)	257 °C	High (Primary Literature [1])
Melting Point (Range)	254 – 257 °C	Moderate (Dependent on heating rate)
Appearance	Bright Orange/Red Crystalline Solid	High
Crystal Habit	Needles (from Ethanol/Ethyl Acetate)	High
Molecular Formula	C ₁₃ H ₉ BrN ₄ O ₄	Definitive
Molecular Weight	365.14 g/mol	Definitive

Note on Polymorphism: While rare for this specific derivative, rapid cooling can sometimes yield amorphous solids with lower, broader melting ranges. Recrystallization is mandatory for accurate data.

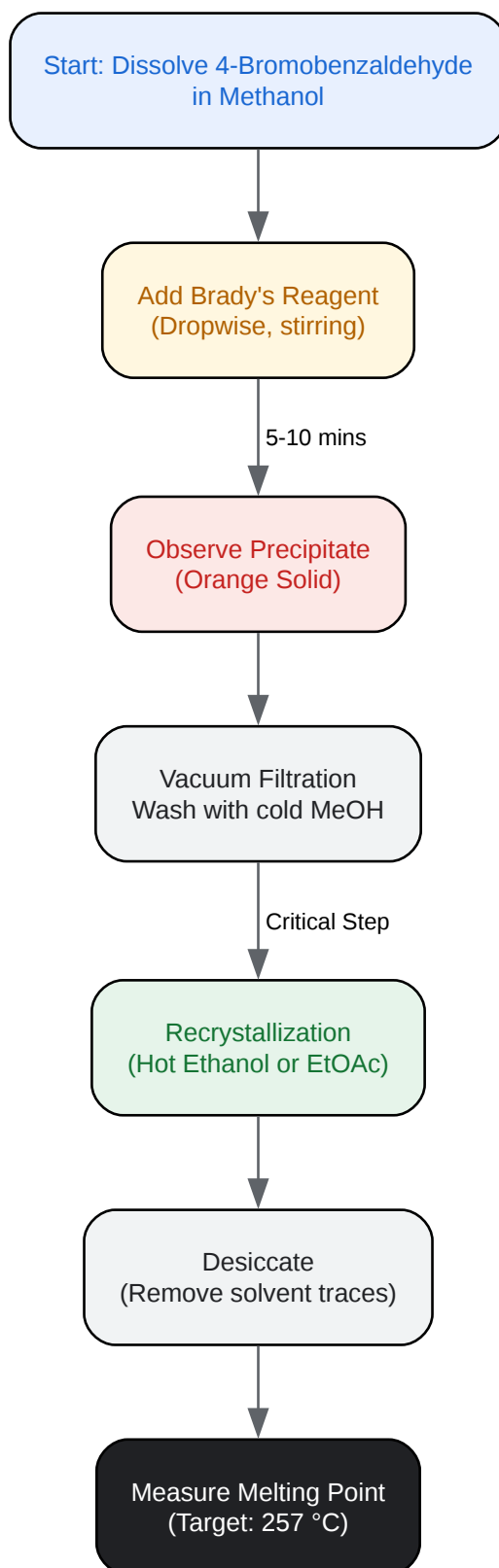
Experimental Protocol: Synthesis & Purification

To achieve the reference melting point of 257 °C, strict adherence to purification protocols is required.

Reagents

- Substrate: 4-Bromobenzaldehyde (Pure, dissolved in min. methanol).[2][3]
- Reagent: 2,4-Dinitrophenylhydrazine (dissolved in H₂SO₄/Methanol).
- Solvent: Ethanol or Ethyl Acetate (for recrystallization).[4]

Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Optimized workflow for the synthesis and purification of the 2,4-DNPH derivative.

Critical Procedure Steps

- **Precipitation:** Upon mixing the aldehyde solution with Brady's reagent, an immediate color change to orange/red indicates hydrazone formation. Allow the mixture to stand for 15 minutes to maximize yield.
- **Filtration:** Collect the crude solid via Büchner funnel filtration. Wash copiously with cold methanol to remove unreacted sulfuric acid and aldehyde.
- **Recrystallization (The "Purification Gate"):**
 - **Solvent:** Hot Ethanol is the standard. If solubility is low, use Ethyl Acetate.
 - **Method:** Dissolve the solid in the minimum amount of boiling solvent. Allow it to cool slowly to room temperature before placing it in an ice bath. This slow cooling promotes the formation of pure, defined crystals essential for a sharp melting point.
- **Drying:** Ensure the sample is bone-dry. Solvent inclusion can depress the melting point by 5–10 °C.

Technical Validation & Troubleshooting

Observation	Root Cause	Corrective Action
MP < 250 °C	Impure crystal / Wet sample	Recrystallize from fresh ethanol; dry in desiccator.
Broad MP Range	Mixed crystalline/amorphous phase	Re-dissolve and cool slower to encourage lattice ordering.
Darkening before melt	Decomposition	Check heating rate (should be 2–4 °C/min near MP).
No Precipitate	Aldehyde oxidation	Verify aldehyde purity (it may have oxidized to 4-bromobenzoic acid).

References

- Asian Journal of Organic & Medicinal Chemistry. (2020). Selective Oxidation of Benzyl alcohols to Benzaldehydes under Phase Transfer Catalysis. (Confirming the 257 °C melting point for the 4-bromo derivative).
- Sigma-Aldrich.4-Bromobenzaldehyde 2,4-Dinitrophenylhydrazone Product Information.
- PubChem.4-Bromobenzaldehyde 2,4-dinitrophenylhydrazone Compound Summary.
- Organic Syntheses.2,4-Dinitrophenylhydrazine Reagent Preparation.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2,4-Dinitrophenylhydrazine \[chemeurope.com\]](#)
- [2. bhu.ac.in \[bhu.ac.in\]](#)
- [3. 2,4-Dinitrophenylhydrazine- Definition and Synthesis, Procedure of test and FAQs. \[allen.in\]](#)
- [4. dettx.com \[dettx.com\]](#)
- To cite this document: BenchChem. [In-Depth Characterization Guide: 4-Bromobenzaldehyde 2,4-Dinitrophenylhydrazone]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b11944369/docs#in-depth-characterization-guide-4-bromobenzaldehyde-2-4-dinitrophenylhydrazone>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)